

Personal protective equipment for handling EHT 1864

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Compound of Interest

Compound Name: EHT 1864

Cat. No.: B1671146

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Essential Safety and Handling Guide for EHT 1864

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **EHT 1864**, a potent inhibitor of the Rac family of Rho GTPases.^[1]^[2]^[3]^[4]^[5] It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling.

Hazard Identification and Personal Protective Equipment (PPE)

EHT 1864 is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[6] Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield used in combination with safety glasses.[7][8]	To protect against splashes and aerosols of EHT 1864 that can cause serious eye irritation.[6]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact, as EHT 1864 is a skin irritant.[6]
Body Protection	Laboratory coat.	To protect against contamination of personal clothing.[7]
Respiratory Protection	Use in a well-ventilated area or with appropriate exhaust ventilation (e.g., fume hood).	To avoid inhalation of dust or aerosols, which may cause respiratory irritation.[6]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Store in a well-ventilated place and keep the container tightly closed.[6]
- For long-term storage, it is recommended to store **EHT 1864** at -20°C for up to six months or -80°C for up to one year in a sealed container, away from moisture.[4]

First Aid Measures:

- If on skin: Wash with plenty of soap and water.[6]

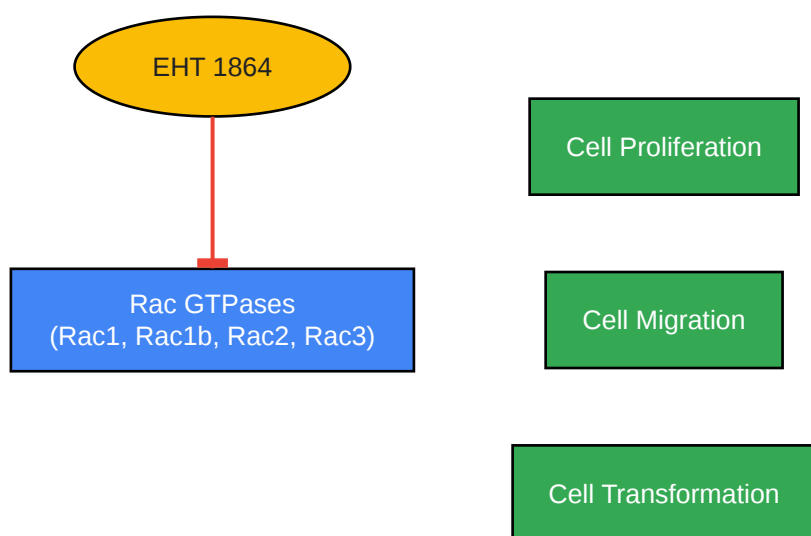
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- If swallowed: Rinse mouth.[6]

Spill and Disposal:

- In case of a spill, avoid dust formation and ensure adequate ventilation.
- Contaminated PPE and spill residue must be disposed of as hazardous chemical waste in accordance with local regulations.[6][9]
- Uncontaminated PPE can typically be discarded in regular trash.[9]

Signaling Pathway of EHT 1864

EHT 1864 is a specific inhibitor of the Rac subfamily of Rho GTPases, including Rac1, Rac1b, Rac2, and Rac3.[1][2] It functions by binding to these GTPases and preventing their activation, thereby inhibiting downstream signaling pathways involved in cell proliferation, migration, and transformation.[1][3]

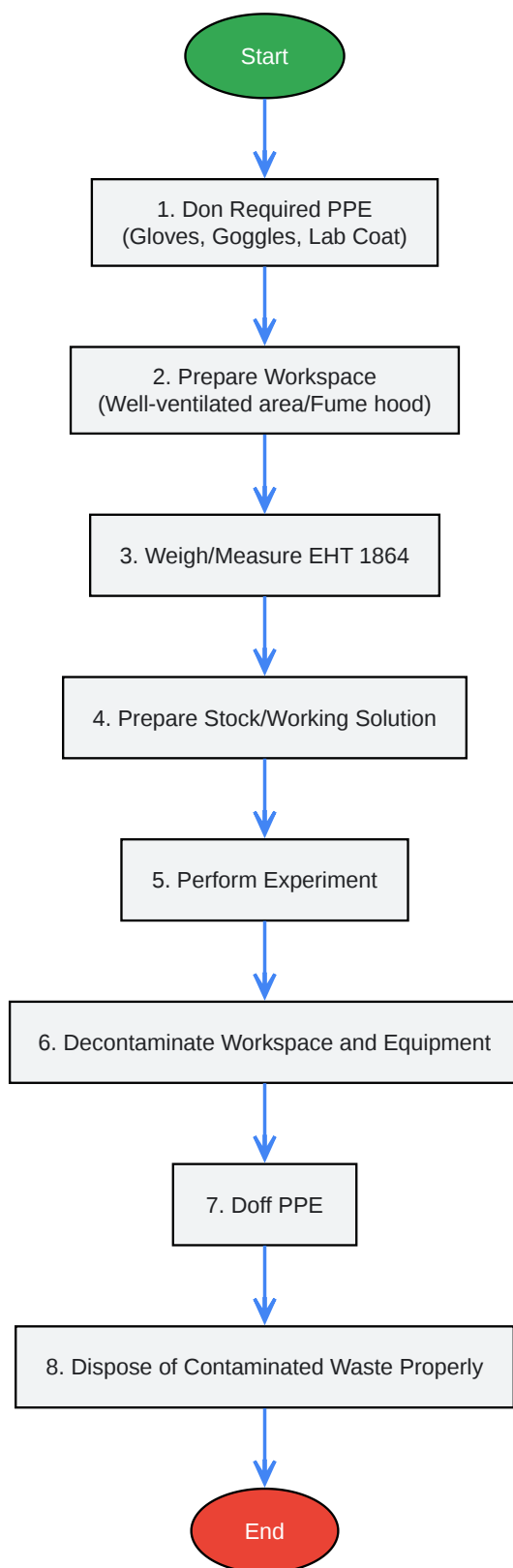


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Caption: Inhibition of Rac GTPases by **EHT 1864** blocks downstream cellular processes.

Experimental Workflow for Handling **EHT 1864**

The following diagram outlines a general workflow for safely handling **EHT 1864** in a laboratory setting.



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Caption: Step-by-step workflow for the safe handling of **EHT 1864**.

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